

FTIR characteristic peaks of undecyl cyclohexanecarboxylate

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Compound of Interest

Compound Name: Undecyl cyclohexanecarboxylate

CAS No.: 94107-44-5

Cat. No.: B12652294

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Comparative FTIR Profiling: Undecyl Cyclohexanecarboxylate

Precision Identification Against Aromatic & Isomeric Alternatives

Part 1: Executive Technical Synthesis

Undecyl cyclohexanecarboxylate (CAS 94107-44-5) represents a critical structural motif in the synthesis of mesogenic (liquid crystal) cores and pharmaceutical intermediates. Chemically, it combines a saturated cyclohexane ring with a long-chain aliphatic ester (C11).

In process development, this molecule is frequently generated via the catalytic hydrogenation of undecyl benzoate. Consequently, the primary analytical challenge is not just identification, but differentiation—specifically proving the complete saturation of the aromatic ring while confirming the integrity of the ester linkage.

This guide moves beyond generic spectral lists. We provide a comparative spectral logic to distinguish this compound from its aromatic precursor (Undecyl Benzoate) and its structural isomer (Cyclohexyl Undecanoate).

Part 2: The Spectral Blueprint

Characteristic Peaks of Undecyl Cyclohexanecarboxylate

The FTIR spectrum of this molecule is dominated by three vibrational zones: the Aliphatic C-H region, the Carbonyl (C=O) region, and the Fingerprint (C-O/Ring) region.

Table 1: Diagnostic Peak Assignments

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Note
Aliphatic C-H	2925 ± 5	Strong	(CH ₂)	Dominant due to C11 chain + C6 ring.
Aliphatic C-H	2853 ± 5	Strong	(CH ₂)	Paired with 2925; confirms long alkyl chain.
Ester C=O	1735 - 1740	Very Strong	(C=O)	Critical Marker. Higher frequency than benzoates due to lack of conjugation.
Ester C-O	1160 - 1240	Strong	(C-C(=O)-O)	"Rule of Three" peak 2. Broad/multiplet due to ring coupling.
Ester O-C	1050 - 1100	Medium	(O-C-C)	"Rule of Three" peak 3.
Cyclohexane	1450	Medium	(CH ₂)	Scissoring deformation; overlaps with chain CH ₂ .
Long Chain	720	Medium	(CH ₂)	Rocking mode. Confirms linear alkyl chain ().

Part 3: Comparative Analysis (The "Why" and "How")

This section addresses the two most common analytical confusion points in the synthesis of this compound.

Scenario A: Quality Control – Detecting Unreacted Starting Material

Comparison: **Undecyl Cyclohexanecarboxylate** (Product) vs. Undecyl Benzoate (Precursor).

- The Mechanism: Hydrogenation saturates the benzene ring. If the reaction is incomplete, aromatic signals will persist.
- The Spectral Shift:
 - Carbonyl Shift: The C=O peak in the product (cyclohexane) appears at $\sim 1735\text{ cm}^{-1}$. In the precursor (benzoate), conjugation with the benzene ring lowers the force constant, shifting the peak to $\sim 1720\text{ cm}^{-1}$.
 - Aromatic C-H: The precursor shows weak peaks $> 3000\text{ cm}^{-1}$ ($\text{Csp}^2\text{-H}$).^[1] The product shows only peaks $< 3000\text{ cm}^{-1}$ ($\text{Csp}^3\text{-H}$).
 - Ring Breathing: Benzoates show sharp "ring breathing" modes at 1600 cm^{-1} and 1500 cm^{-1} . These are absent in the pure cyclohexane derivative.

Scenario B: Structural Verification – Isomer Differentiation

Comparison: **Undecyl Cyclohexanecarboxylate** vs. Cyclohexyl Undecanoate.

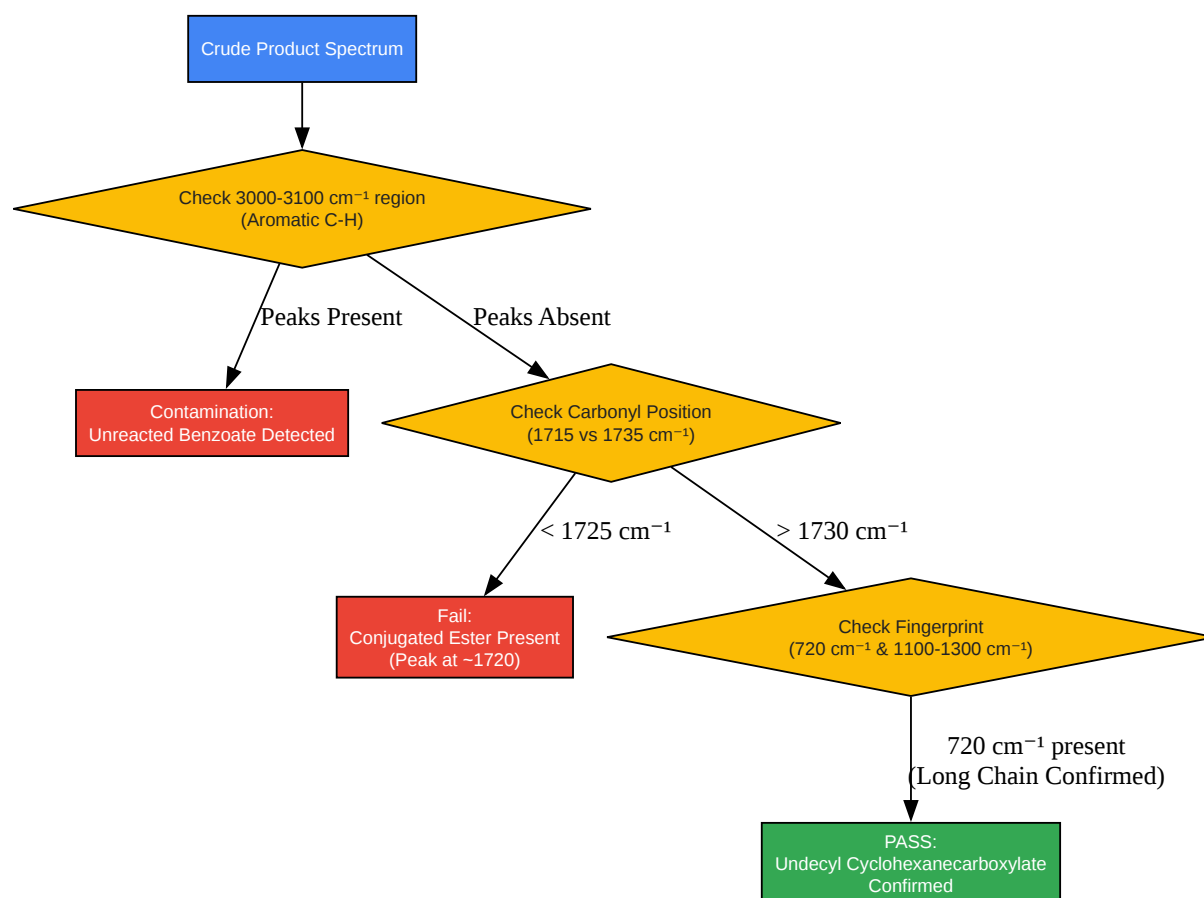
- The Difference: Both have formula $\text{C}_{18}\text{H}_{34}\text{O}_2$.
 - Target: Ring-C(=O)-O-Chain^[2]
 - Isomer: Chain-C(=O)-O-Ring
- The Spectral Shift:
 - C-O Stretch Environment: In the target molecule, the carbonyl is attached to a secondary carbon (ring). In the isomer, the carbonyl is attached to a primary carbon (chain). This

subtly alters the 1100–1300 cm^{-1} fingerprint region.

- Alpha-Methylene: The isomer (Cyclohexyl Undecanoate) has an alpha-methylene group ($-\text{CH}_2-\text{C}=\text{O}$) which often gives a distinct scissoring band near 1415–1420 cm^{-1} . The target molecule (attached to a tertiary ring carbon) lacks this specific CH_2 alpha-environment.

Part 4: Visualization of Logic Flow

The following diagram illustrates the decision logic for validating the synthesized ester using FTIR.



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Figure 1: Spectral decision tree for validating the hydrogenation of undecyl benzoate to **undecyl cyclohexanecarboxylate**.

Part 5: Validated Experimental Protocol

Method: High-Fidelity Attenuated Total Reflectance (ATR) FTIR. Rationale: Long-chain esters are often viscous liquids or waxy solids. Transmission mode (KBr pellets) is prone to pathlength

errors and moisture contamination. ATR provides consistent pathlength ($\sim 2\text{ }\mu\text{m}$) and requires no solvent.

Step-by-Step Workflow

- Instrument Setup:
 - Crystal: Diamond or ZnSe (Diamond preferred for durability).
 - Resolution: 4 cm^{-1} (Standard for liquid phase).
 - Scans: 32 scans (Optimization of S/N ratio vs. time).
 - Range: $4000 - 600\text{ cm}^{-1}$.
- Background Acquisition:
 - Clean crystal with Isopropanol (IPA). Ensure total evaporation (monitor 3300 cm^{-1} for OH bands).
 - Collect air background. Self-Check: Baseline must be flat.
- Sample Application:
 - Apply 10–20 μL of neat **Undecyl Cyclohexanecarboxylate** to the center of the crystal.
 - Critical: If the sample is solid (waxy), apply pressure using the anvil clamp to ensure intimate contact. If liquid, no pressure is needed, but cover to prevent evaporation if volatile (unlikely for C18).
- Data Collection & Processing:
 - Acquire spectrum.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - ATR Correction: Apply software ATR correction (intensity scales with wavelength in ATR; correction normalizes this to match transmission library appearance).
 - Baseline Correction: Apply only if significant drift is observed.

- Cleaning (The "Memory Effect" Check):
 - Wipe with Kimwipe + Hexane (to dissolve the non-polar chain), followed by IPA.
 - Validation: Run a quick "monitor" scan. If peaks at 2920/2850 persist, the crystal is not clean.

Part 6: References

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